

An In-depth Technical Guide to Triallyl Cyanurate (CAS No. 101-37-1)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Triallyl cyanurate

Cat. No.: B085880

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Triallyl cyanurate (TAC), with the CAS registry number 101-37-1, is a trifunctional monomer extensively utilized as a crosslinking agent and co-agent in polymer chemistry.^[1] Its unique structure, featuring a triazine ring with three reactive allyl groups, enables the formation of highly durable and thermally stable polymer networks.^{[1][2]} This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, mechanisms of action, and key applications of **triallyl cyanurate**. Detailed experimental protocols for its synthesis and use in polymer crosslinking are presented, alongside analytical methodologies for its characterization. This document aims to serve as a valuable resource for researchers and professionals working with or exploring the applications of this versatile crosslinking agent.

Chemical and Physical Properties

Triallyl cyanurate is a colorless to pale yellow liquid or crystalline solid at room temperature.^[3] ^[4] It is characterized by its high thermal stability and solubility in a range of organic solvents.^[1] ^[5] A summary of its key physical and chemical properties is provided in Table 1.

Table 1: Physical and Chemical Properties of **Triallyl Cyanurate**

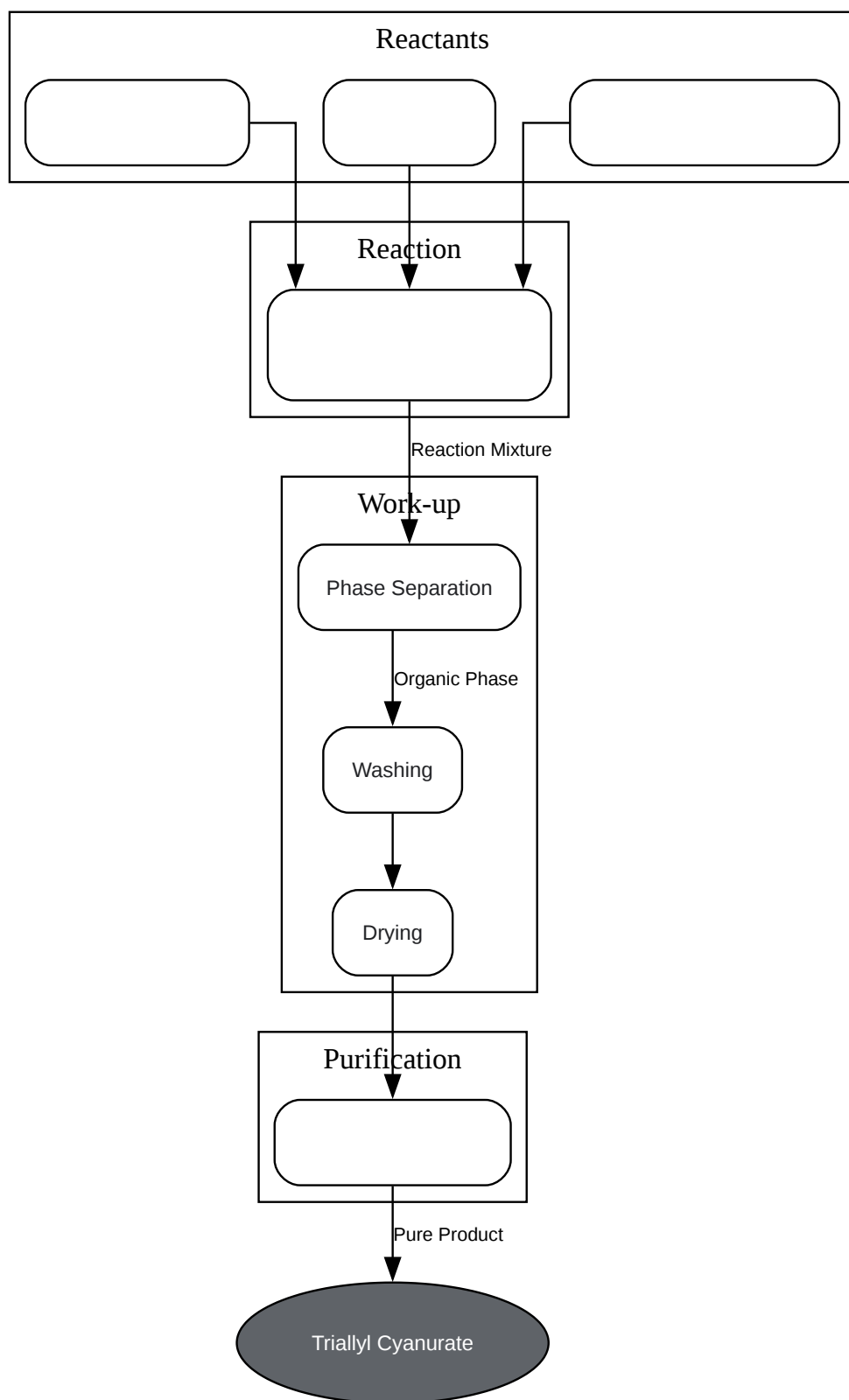
Property	Value	References
CAS Number	101-37-1	[2]
Molecular Formula	C ₁₂ H ₁₅ N ₃ O ₃	[2]
Molecular Weight	249.27 g/mol	[2][6]
Appearance	Colorless to pale yellow liquid or white crystalline solid	[3][4][5]
Melting Point	26-28 °C	[2][7]
Boiling Point	162 °C at 2.5 mmHg	[8]
Density	1.11 g/mL at 30 °C	[9]
Solubility in Water	0.3 g/L	[5]
Solubility in Organic Solvents	Soluble in acetone, benzene, chloroform, ethanol, ether	[1][5][8]
Flash Point	> 230 °F (> 110 °C)	[10]
Refractive Index	1.5049 at 25 °C	[9]

Synthesis of Triallyl Cyanurate

The primary industrial synthesis of **triallyl cyanurate** involves the reaction of cyanuric chloride with allyl alcohol in the presence of an acid acceptor, typically an alkali metal hydroxide like sodium hydroxide.[1][3][5] The reaction proceeds via a stepwise nucleophilic substitution of the chlorine atoms on the cyanuric chloride with allyloxy groups.[1]

Synthesis Workflow

The general workflow for the synthesis of **triallyl cyanurate** is depicted in the following diagram.



[Click to download full resolution via product page](#)

A generalized workflow for the synthesis of **Triallyl Cyanurate**.

Detailed Experimental Protocol for Synthesis

This protocol is a representative example based on methodologies described in the literature.

[\[1\]](#)[\[11\]](#)[\[12\]](#)

Materials:

- Cyanuric chloride
- Allyl alcohol
- Sodium hydroxide (40% aqueous solution)
- Toluene (or another suitable organic solvent)
- Deionized water
- Anhydrous magnesium sulfate or sodium sulfate

Equipment:

- Jacketed glass reactor with overhead stirrer, thermometer, and dropping funnel
- Cooling bath
- Separatory funnel
- Rotary evaporator
- Vacuum distillation apparatus

Procedure:

- **Reaction Setup:** In a cooled 500 mL reactor, add 68.0 g (1.171 mol) of allyl alcohol and 120 mL of toluene. Stir the mixture and cool it to below 15 °C using a cooling bath.[\[1\]](#)
- **Addition of Cyanuric Chloride:** Slowly add 65.5 g (0.355 mol) of cyanuric chloride to the cooled allyl alcohol solution while maintaining vigorous stirring.[\[1\]](#)

- **Addition of Sodium Hydroxide:** Under vigorous stirring and cooling, add 160 g of 40% sodium hydroxide solution dropwise. In the initial phase, add approximately 70% of the sodium hydroxide solution while keeping the temperature at 15 °C. This addition should take about 1.5 hours.^[1]
- **Reaction Progression:** After the initial addition of sodium hydroxide, remove the cooling bath and add the remaining sodium hydroxide solution over 30 minutes, allowing the temperature to rise naturally to 30 °C.^[1]
- **Reaction Completion:** Maintain the reaction mixture at 30 °C with stirring for an additional 4 hours to ensure the reaction goes to completion.^[1]
- **Work-up:** After the reaction is complete, add water to the mixture and transfer it to a separatory funnel. Separate the organic layer containing the **triallyl cyanurate**.
- **Washing:** Wash the organic layer sequentially with deionized water, a dilute acid solution (e.g., 5% HCl) to neutralize any remaining base, and finally with a saturated sodium bicarbonate solution.
- **Drying and Solvent Removal:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter the drying agent and remove the toluene solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude **triallyl cyanurate** by vacuum distillation to obtain a product with a purity greater than 99%.

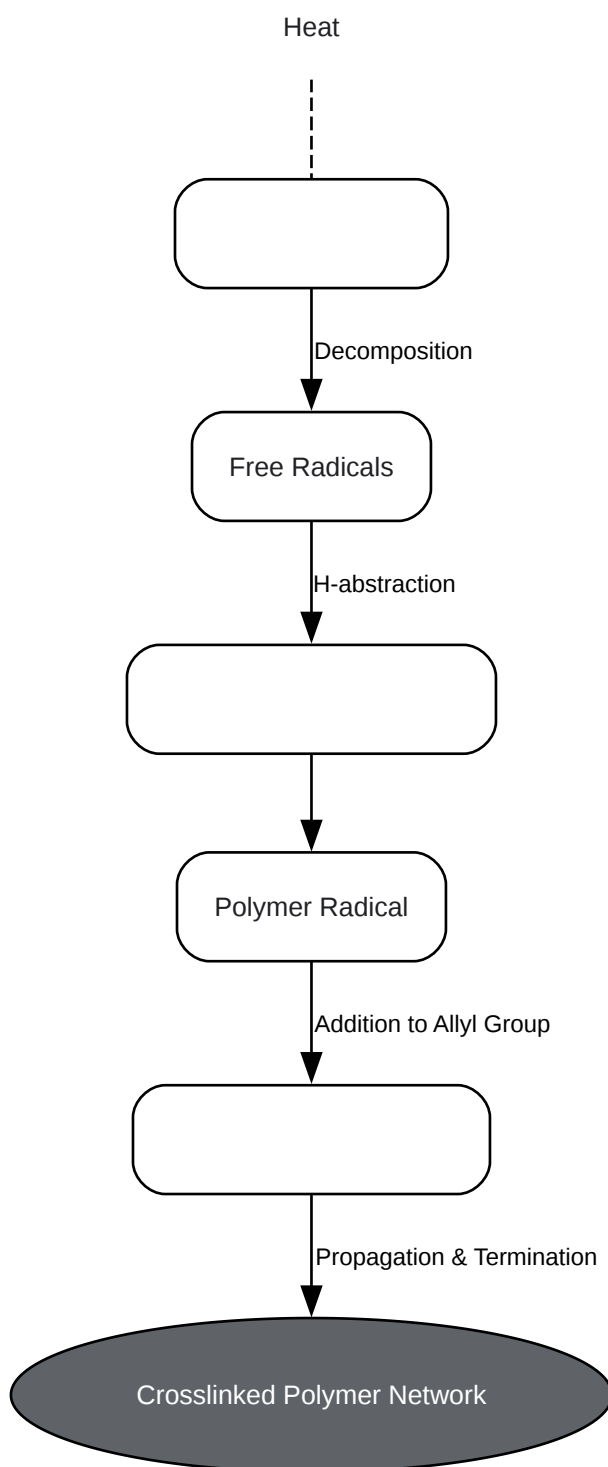
Mechanism of Action: Crosslinking of Polymers

Triallyl cyanurate is a highly effective crosslinking agent, particularly in radical-induced polymerization processes.^[1] Its trifunctional nature allows it to form a dense three-dimensional network structure within a polymer matrix, thereby enhancing the material's thermal stability, mechanical strength, and chemical resistance.^{[1][2]}

Peroxide-Induced Crosslinking

In peroxide-induced crosslinking, a peroxide initiator (e.g., dicumyl peroxide) decomposes upon heating to form free radicals. These radicals can then abstract hydrogen atoms from the

polymer backbone, creating polymer radicals. The polymer radicals can then react with the allyl groups of **triallyl cyanurate**, initiating a chain reaction that leads to the formation of a crosslinked network. The presence of TAC can significantly increase the efficiency of the crosslinking process.^{[13][14]}



[Click to download full resolution via product page](#)

Mechanism of peroxide-induced crosslinking with TAC.

Radiation-Induced Crosslinking

Similar to peroxide curing, high-energy radiation (e.g., electron beam or gamma radiation) can generate free radicals on the polymer backbone.[1] **Triallyl cyanurate** acts as a co-agent or sensitizer in this process, enhancing the efficiency of crosslinking and allowing for lower radiation doses to achieve the desired properties.[7][12]

Applications of Triallyl Cyanurate

The primary application of **triallyl cyanurate** is as a crosslinking agent in the polymer industry. Its use imparts significant improvements in the properties of various materials.

Table 2: Key Applications of **Triallyl Cyanurate**

Application Area	Function	Improved Properties	References
Thermosetting Resins (e.g., Unsaturated Polyesters)	Crosslinking Agent	Mechanical strength, chemical resistance, thermal stability	[1] [3]
Rubber and Elastomers (e.g., EPDM, FKM)	Vulcanization Co-agent	Heat resistance, mechanical properties, processing characteristics	[1] [3] [12]
Plastics (e.g., PE, EVA)	Crosslinking Modifier	Heat and weather resistance, mechanical properties, chemical corrosion resistance	[2] [12]
Adhesives and Sealants	Crosslinking Agent	Bonding strength, durability, heat resistance	[2] [3]
Coatings and Paints	Crosslinking Agent	Hardness, chemical resistance, durability	[2] [5]
Flame Retardants	Synergist	Improved efficacy of flame retardant additives	[3]
Photoresists	Crosslinking Agent	Patterning in photolithography	[3]

Experimental Protocols for Polymer Crosslinking

Protocol for Peroxide Crosslinking of Low-Density Polyethylene (LDPE)

This protocol is a representative example for evaluating the effect of TAC on the crosslinking of LDPE.

Materials:

- Low-density polyethylene (LDPE) pellets
- Dicumyl peroxide (DCP)
- **Triallyl cyanurate (TAC)**
- Internal mixer (e.g., Brabender) or two-roll mill
- Compression molding press
- Xylene for gel content determination

Procedure:

- **Compounding:** Melt-blend LDPE with the desired concentrations of DCP and TAC in an internal mixer at a temperature that ensures melting of the polymer but is below the decomposition temperature of the peroxide (e.g., 120 °C). Typical concentrations might range from 0.5-2.0 phr (parts per hundred resin) for DCP and 0.5-3.0 phr for TAC.
- **Sample Preparation:** Compression mold the compounded material into sheets of a desired thickness at the same temperature.
- **Curing:** Increase the temperature of the compression molding press to the curing temperature (e.g., 170-180 °C) to initiate the crosslinking reaction. Maintain this temperature for a sufficient time to ensure complete peroxide decomposition (e.g., 15-20 minutes).
- **Cooling:** Cool the mold under pressure to room temperature before removing the crosslinked LDPE sheet.
- **Characterization:**
 - **Gel Content:** Determine the extent of crosslinking by measuring the insoluble fraction of the polymer in a boiling solvent like xylene (ASTM D2765).
 - **Mechanical Testing:** Evaluate tensile strength, elongation at break, and modulus according to standard methods (e.g., ASTM D638).

- Thermal Analysis: Use Differential Scanning Calorimetry (DSC) to determine the melting temperature and crystallinity of the crosslinked samples.

Protocol for Radiation Crosslinking of Polyvinyl Chloride (PVC)

This protocol provides a general framework for radiation crosslinking of PVC using TAC.

Materials:

- Polyvinyl chloride (PVC) resin
- **Triallyl cyanurate (TAC)**
- Plasticizers and stabilizers as required for the PVC formulation
- Two-roll mill or extruder
- Electron beam or gamma radiation source

Procedure:

- Formulation: Prepare a dry blend of PVC resin, TAC (typically 1-5 phr), and other necessary additives.
- Melt Processing: Process the blend into sheets or another desired form using a two-roll mill or an extruder at a suitable temperature (e.g., 160-180 °C).
- Irradiation: Expose the prepared PVC samples to a controlled dose of high-energy radiation (e.g., 50-200 kGy) from an electron beam or gamma source at room temperature.
- Post-Irradiation Treatment: Anneal the samples at a moderate temperature (e.g., 80-100 °C) for a short period to quench any trapped free radicals.
- Characterization: Evaluate the mechanical and thermal properties of the crosslinked PVC as described in the peroxide crosslinking protocol.

Analytical Methodologies

The characterization of **triallyl cyanurate** and its effect on polymer systems can be performed using various analytical techniques.

Table 3: Analytical Techniques for Characterization

Technique	Application	Key Parameters to Observe	References
Fourier-Transform Infrared (FTIR) Spectroscopy	Monitoring the consumption of TAC during crosslinking	Decrease in the intensity of the allyl C=C stretching peak at $\sim 1640\text{ cm}^{-1}$	[5][15]
Nuclear Magnetic Resonance (NMR) Spectroscopy	Structural confirmation of TAC and analysis of crosslinked networks	Presence of signals corresponding to the allyl protons in ^1H NMR; changes in molecular mobility in solid-state NMR	[5][6]
Differential Scanning Calorimetry (DSC)	Thermal properties of TAC and crosslinked polymers	Melting point, glass transition temperature, heat of fusion, and curing exotherms	[5][16]
Thermogravimetric Analysis (TGA)	Thermal stability	Onset of decomposition temperature	[5]
Gas Chromatography (GC)	Purity analysis of TAC	Retention time and peak area	[8]
Rheometry/Dynamic Mechanical Analysis (DMA)	Viscoelastic properties of crosslinked polymers	Storage modulus, loss modulus, tan delta, and crosslink density	[17]

Safety and Handling

Triallyl cyanurate is harmful if swallowed and is toxic to aquatic life with long-lasting effects.[11][13] It is stable under normal conditions but is moisture-sensitive.[5] Incompatible materials include acids, peroxides, strong oxidizing agents, copper, and iron and its salts.[5][10] When handling **triallyl cyanurate**, it is essential to use appropriate personal protective equipment, including gloves, safety goggles, and a lab coat.[5] Work should be conducted in a well-ventilated area.[5] Store in a cool, dry place away from sources of ignition.[5]

Conclusion

Triallyl cyanurate is a versatile and highly effective trifunctional monomer that plays a crucial role in the modification of a wide range of polymeric materials. Its ability to enhance thermal stability, mechanical strength, and chemical resistance makes it an invaluable component in numerous industrial applications. The detailed synthesis and application protocols provided in this guide, along with the summary of its properties and analytical methods, offer a comprehensive resource for researchers and professionals in the fields of polymer chemistry, materials science, and related disciplines. Further research into novel applications and the development of more sustainable synthesis routes for **triallyl cyanurate** will continue to expand its utility and importance.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A kind of preparation method of triallyl cyanurate - Eureka | Patsnap [eureka.patsnap.com]
- 2. US3644410A - Preparation of triallyl cyanurate - Google Patents [patents.google.com]
- 3. Page loading... [guidechem.com]
- 4. Triallyl cyanurate [webbook.nist.gov]
- 5. Triallyl Cyanurate (TAC) |Crosslinking Agent [benchchem.com]
- 6. Triallyl cyanurate | C₁₂H₁₅N₃O₃ | CID 7555 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. CN102491951B - Production process of triallyl cyanurate - Google Patents [patents.google.com]

- 8. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 9. radiation crosslinking technique: Topics by Science.gov [science.gov]
- 10. m.youtube.com [m.youtube.com]
- 11. US3635969A - Process for the production of triallyl cyanurate - Google Patents [patents.google.com]
- 12. WO2008009540A1 - Process for preparing triallyl cyanurate - Google Patents [patents.google.com]
- 13. Crosslinking of polyolefin foams: I. Effect of triallyl cyanurate on dicumyl peroxide crosslinking of low-density polyethylene - UMS INSTITUTIONAL REPOSITORY [eprints.ums.edu.my]
- 14. researchgate.net [researchgate.net]
- 15. In situ FTIR analysis in determining possible chemical reactions for peroxide crosslinked LDPE in the presence of triallylcyanurate | CoLab [colab.ws]
- 16. Differential Scanning Calorimetry Test, T-history Method Experiment [ebrary.net]
- 17. Macro-, Micro- and Nanomechanical Characterization of Crosslinked Polymers with Very Broad Range of Mechanical Properties - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Triallyl Cyanurate (CAS No. 101-37-1)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b085880#triallyl-cyanurate-cas-number-101-37-1>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com